

Essential Safety and Logistics for Handling Ethyl 2-Oxocyclopentanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-oxocyclopentanecarboxylate

Cat. No.: B1210532

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential guidance for the safe handling and disposal of **Ethyl 2-oxocyclopentanecarboxylate**, a common intermediate in organic synthesis.

Chemical Profile and Hazards:

Ethyl 2-oxocyclopentanecarboxylate is a combustible liquid that may cause irritation to the skin and eyes.[1][2][3][4] While it is not classified as a hazardous substance according to OSHA 29 CFR 1910.1200, proper handling is crucial to minimize exposure and ensure a safe laboratory environment.[5]

Quantitative Data Summary

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 611-10-9 | |
| Molecular Formula | C ₈ H ₁₂ O ₃ | [1][6] |
| Molecular Weight | 156.18 g/mol | [1] |
| Appearance | Clear colorless to light yellow liquid | [1][2] |
| Flash Point | 77 °C / 170.6 °F (closed cup) | [7] |
| Specific Gravity | 1.054 g/mL at 25 °C | |
| Solubility | Sparingly soluble in water | [4][5] |
| Storage Class | 10 - Combustible liquids | |

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is mandatory when handling **Ethyl 2-oxocyclopentanecarboxylate**:

| PPE Category | Specific Requirements | Rationale |
|--------------------------|---|--|
| Hand Protection | Protective gloves (e.g., light-weight rubber gloves). For prolonged or repeated contact, gloves with a protection class of 5 or higher (breakthrough time > 240 minutes) are recommended.[5] | To prevent skin contact and potential irritation.[3][4] |
| Eye Protection | Safety glasses with side shields or chemical goggles.[5] [6] A face shield may be necessary depending on the situation.[6] Contact lenses should be avoided as they can absorb and concentrate irritants.[5] | To protect eyes from splashes and potential irritation.[3][4] |
| Skin and Body Protection | Protective clothing, such as overalls or a lab coat.[5][6] Protective boots may be required depending on the scale of work.[6] | To prevent skin exposure. |
| Respiratory Protection | Generally not required under normal use with adequate ventilation.[7] If vapors or aerosols are generated, a vapor respirator is necessary. [6] | To avoid inhalation of vapors, especially at elevated temperatures.[5] |

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ethyl 2-oxocyclopentanecarboxylate** is essential for safety and experimental success.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and any hazard warnings.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][7][6] Keep containers tightly sealed and protected from physical damage.[5][6] Avoid ignition sources like open flames and hot surfaces.[5][7][6]

Handling and Use

- **Ventilation:** Always handle **Ethyl 2-oxocyclopentanecarboxylate** in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the handling area.[5] Wash hands thoroughly with soap and water after handling.[5]
- **Transfer:** When transferring the liquid, use appropriate tools and techniques to minimize splashing and aerosol generation.
- **Heating:** Be aware that the inhalation hazard increases at higher temperatures.[5] If heating is required, ensure adequate ventilation and take precautions against vapor inhalation.

Disposal Plan

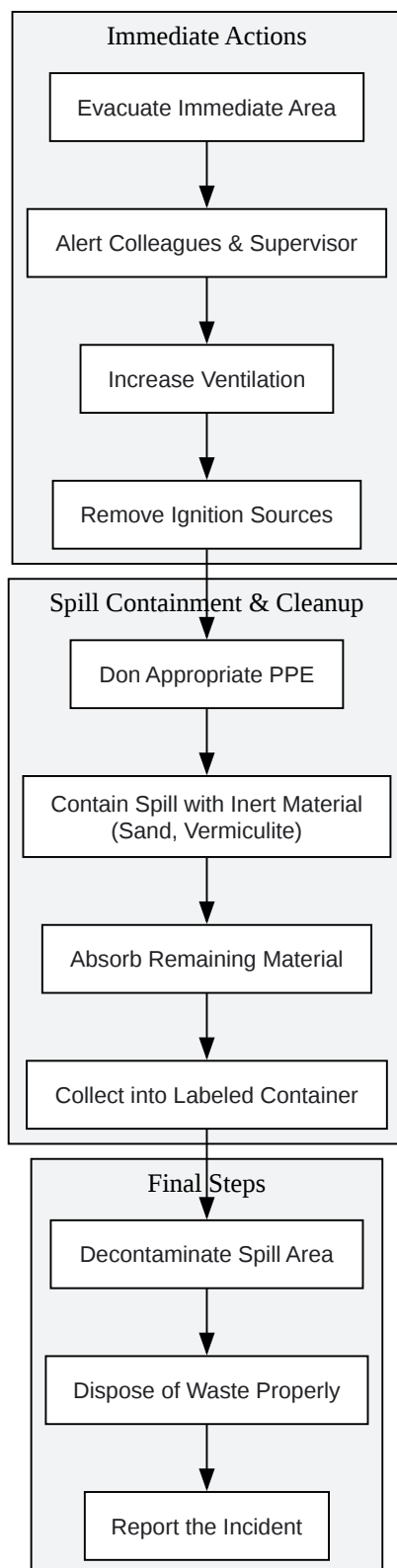
All waste containing **Ethyl 2-oxocyclopentanecarboxylate** must be handled in accordance with local, state, and federal regulations.[5][6]

- **Waste Collection:** Collect waste in a suitable, labeled, and sealed container.
- **Disposal Method:** Depending on local regulations, disposal options may include recycling, reclamation, or incineration in a chemical incinerator equipped with an afterburner and scrubber.[6] Do not dispose of this chemical down the drain.[6]

Emergency Procedures: Spill and Exposure

Spill Response Workflow

In the event of a spill, follow the established protocol to ensure a safe and effective cleanup.



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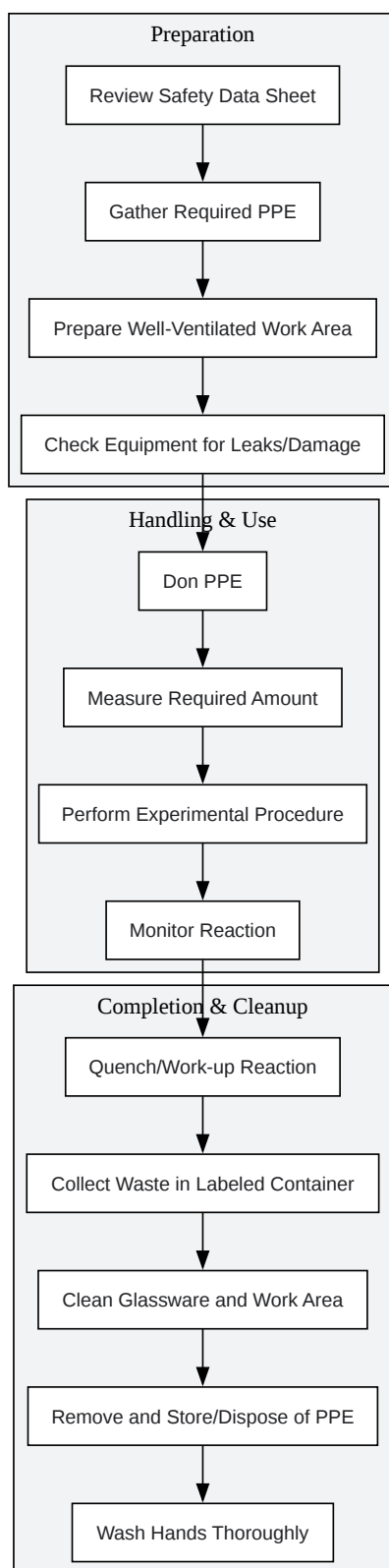
Caption: Workflow for responding to a chemical spill of **Ethyl 2-oxocyclopentanecarboxylate**.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^[7] Seek medical attention if irritation persists.^[5]
- Skin Contact: Remove contaminated clothing and wash off immediately with soap and plenty of water.^[7] Seek medical attention if irritation occurs.^[6]
- Inhalation: Move the person to fresh air.^[7]^[6] If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.^[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.^[8] Seek medical attention.^[7]

Standard Operating Procedure (SOP) for Use

The following diagram outlines the standard procedure for the safe use of **Ethyl 2-oxocyclopentanecarboxylate** in a laboratory setting.



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Caption: Standard operating procedure for handling **Ethyl 2-oxocyclopentanecarboxylate**.

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